

Technical Guide: N-Demethylfloxacin – Metabolic Profile and Bioanalytical Characterization

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Compound of Interest

Compound Name: *N*-Demethylfloxacin

CAS No.: 79660-71-2

Cat. No.: B1215373

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Executive Summary

Floxacin (Ro 23-6240) is a trifluorinated fluoroquinolone antibiotic characterized by a broad spectrum of activity and a long elimination half-life. While the parent compound exerts the primary therapeutic effect, its biotransformation yields two major metabolites: **N-demethylfloxacin** (N-desmethylfloxacin) and floxacin N-oxide.

This technical guide focuses specifically on **N-demethylfloxacin**. Unlike the N-oxide metabolite, which is pharmacologically inactive, **N-demethylfloxacin** retains antimicrobial activity. Understanding its pharmacokinetics (PK) is critical for researchers, particularly when evaluating drug accumulation in patients with renal impairment. This guide details the chemical identity, metabolic pathways, pharmacodynamic properties, and validated bioanalytical protocols for the isolation and quantification of this metabolite.

Chemical Identity and Structural Characterization[1]

Fleroxacin is chemically identified as 6,8-difluoro-1-(2-fluoroethyl)-1,4-dihydro-7-(4-methyl-1-piperazinyl)-4-oxo-3-quinolinecarboxylic acid. The metabolic conversion to **N-demethylfleroxacin** involves the removal of the methyl group at the N4 position of the piperazine ring.

Structural Transformation

The biotransformation converts the tertiary amine of the N-methylpiperazine moiety into a secondary amine (piperazine). This structural change increases the polarity of the molecule, influencing its renal clearance rates.

Physicochemical Properties[2][3]

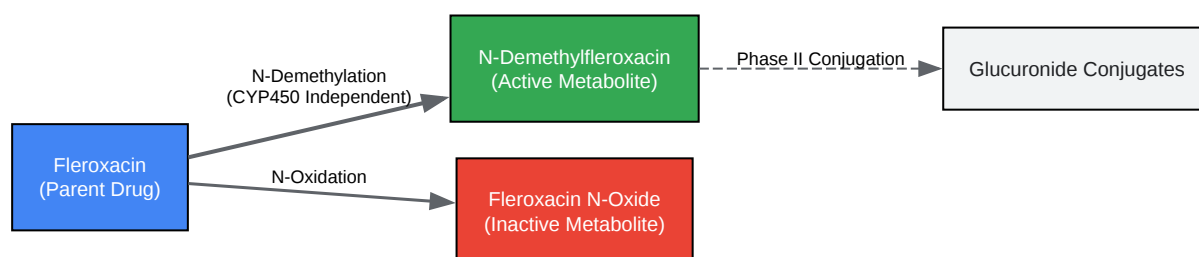
- Parent Compound: Lipophilic, facilitating tissue penetration.
- Metabolite (N-Demethyl): Increased polarity due to the exposed secondary amine. This results in significantly higher renal clearance compared to the parent drug.

Metabolic Pathway and Biotransformation

Fleroxacin undergoes extensive metabolism in the liver.[1] The primary metabolic routes are N-demethylation and N-oxidation. The N-demethylation pathway is of particular interest due to the bioactive nature of the resulting metabolite.

Pathway Visualization

The following diagram illustrates the divergent metabolic pathways of Fleroxacin.



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Figure 1: Metabolic biotransformation pathways of Fleroxacin showing the formation of active and inactive metabolites.

Mechanism

The formation of **N-demethylfleroxacin** follows elimination-limited kinetics in healthy subjects but can shift in renal failure. Unlike many other fluoroquinolones where metabolism is negligible, Fleroxacin metabolism accounts for a significant fraction of elimination, with **N-demethylfleroxacin** and N-oxide accounting for approximately 6.8% and 6.3% of the urinary recovery, respectively [1].[2]

Pharmacokinetics (PK) and Excretion

The pharmacokinetic profile of **N-demethylfleroxacin** differs distinctly from the parent compound, primarily driven by renal handling.

Comparative Pharmacokinetic Parameters

Parameter	Fleroxacin (Parent)	N-Demethylfleroxacin (Metabolite)
Plasma Cmax (400mg dose)	~5.2 mg/L	~0.07 mg/L
Tmax	1.2 ± 0.7 h	2.2 ± 0.8 h
Renal Clearance (CL _R)	~67.6 mL/min	~300.9 mL/min
Terminal Half-life (t _{1/2})	~10-12 h	> 14 h (Prolonged)
Urinary Recovery	~60%	~6.8%

Data synthesized from Weidekamm et al. [1]

Clinical Implications in Renal Impairment

In patients with End-Stage Renal Disease (ESRD), the clearance of **N-demethylfleroxacin** is severely compromised. Studies indicate a "very high" accumulation of this metabolite in uremic patients due to decreased urinary elimination [2]. While the parent drug requires dose adjustment, the accumulation of the active N-demethyl metabolite may contribute to the sustained antimicrobial effect (and potential toxicity) in this population.

Pharmacodynamics: Antimicrobial Activity[2][3][4][6][7][8][9][10][11]

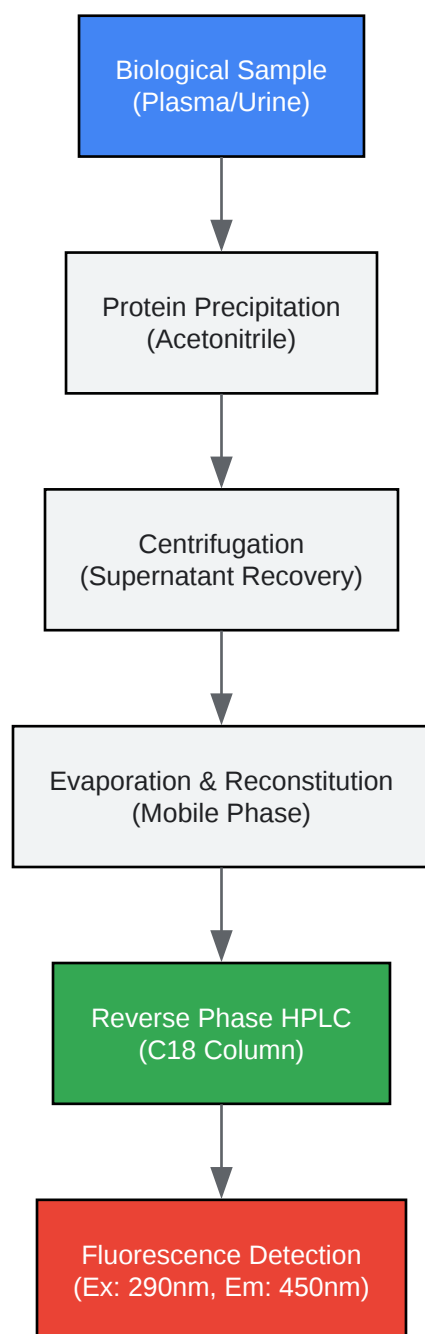
Crucially, **N-demethylfloxacin** is antimicrobially active. This contrasts with the N-oxide metabolite, which is inactive.[3]

- **Spectrum:** The metabolite retains the fluoroquinolone core structure essential for DNA gyrase inhibition. It exhibits activity against Gram-negative bacteria similar to other piperazinyl quinolones (e.g., ciprofloxacin, which is structurally the N-demethyl analog of enrofloxacin).
- **Potency:** While specific MIC values are often slightly higher than the parent trifluorinated compound, the metabolite contributes to the overall "antimicrobial load" in the plasma and urine.
- **Synergy:** In drug development, "dual action" cephalosporins have been synthesized by linking desacetylcefotaxime with desmethylfloxacin, leveraging the latter's potent gyrase-inhibiting capability [3].

Experimental Protocols: Bioanalytical Isolation

For researchers studying Fleroxacin metabolism, accurate quantification of the N-demethyl metabolite is essential. The following protocol utilizes High-Performance Liquid Chromatography (HPLC) with Fluorescence Detection, which provides the necessary sensitivity (limit of quantification ~10 ng/mL) [4].

Analytical Workflow Diagram



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Figure 2: Step-by-step bioanalytical workflow for the isolation and quantification of **N-demethylfleroxacin**.

Detailed Protocol: HPLC-Fluorescence Assay

Objective: To quantify **N-demethylfleroxacin** in human plasma.

Reagents:

- Acetonitrile (HPLC Grade)
- Orthophosphoric acid (85%)
- Tetrabutylammonium hydrogen sulfate (Ion-pairing agent)
- Reference Standards: Fleroxacin, **N-demethylfleroxacin**, Fleroxacin N-oxide.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Step-by-Step Methodology:

- Sample Preparation (Deproteinization):
 - Aliquot 200 µL of plasma into a centrifuge tube.
 - Add 400 µL of acetonitrile to precipitate proteins.
 - Vortex vigorously for 30 seconds.
 - Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Concentration:
 - Transfer the clear supernatant to a clean vial.
 - Evaporate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 200 µL of the mobile phase.
- Chromatographic Conditions:
 - Column: C18 Reverse Phase (e.g., Nucleosil 100 C18, 5 µm, 250 x 4 mm).
 - Mobile Phase: Phosphate buffer (pH 2.5) containing tetrabutylammonium hydrogen sulfate / Acetonitrile (gradient or isocratic ratio optimized to ~85:15).
 - Flow Rate: 1.0 mL/min.

- Temperature: Ambient.
- Detection:
 - Mode: Fluorescence.
 - Excitation Wavelength: 290 nm.
 - Emission Wavelength: 450 nm.
 - Note: Fluorescence is preferred over UV due to higher sensitivity for the metabolite (LOQ ~10 ng/mL vs 1 µg/mL for UV).
- Validation Criteria:
 - Retention Time: **N-demethylfloxacin** typically elutes after the parent drug in ion-pair systems due to the loss of the methyl group affecting hydrophobicity and ion-pairing interaction.
 - Linearity: 10 ng/mL to 500 ng/mL.

Toxicological Implications

While **N-demethylfloxacin** is a minor metabolite in healthy individuals, its role becomes significant in renal failure.

- Accumulation: In patients with creatinine clearance < 10 mL/min, the AUC of **N-demethylfloxacin** increases disproportionately [2].
- Safety Profile: Since the metabolite is active, its accumulation contributes to the therapeutic efficacy but potentially also to quinolone-associated side effects (e.g., CNS excitation), although specific toxicity data for the isolated metabolite is limited.

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